

Physical properties of 4-Chloro-2-nitrophenol (melting point, solubility)

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Compound of Interest

Compound Name: 4-Chloro-2-nitrophenol

Cat. No.: B165678

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Technical Guide: Physicochemical Properties of 4-Chloro-2-nitrophenol

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Chloro-2-nitrophenol is a halogenated aromatic organic compound with significant applications as an intermediate in the synthesis of dyes, pharmaceuticals, and pesticides. A thorough understanding of its physical properties, such as melting point and solubility, is crucial for its effective use in research and development, particularly in process design, purification, and formulation development. This technical guide provides a comprehensive overview of the key physical properties of **4-Chloro-2-nitrophenol**, detailed experimental protocols for their determination, and a visualization of a key synthetic transformation.

Physical Properties of 4-Chloro-2-nitrophenol

The physical characteristics of **4-Chloro-2-nitrophenol** are summarized in the table below. These values represent a critical baseline for handling and manipulating the compound in a laboratory or industrial setting.

Property	Value	Source(s)
Melting Point	83 - 89 °C	[1] [2] [3]
85 - 87 °C	[2]	
87-88 °C	[4]	
84 - 91 °C	[5]	
Solubility		
in Water	Slightly soluble / Insoluble	[6]
in Ethanol	Soluble	[6]
in Acetone	Soluble	[6]
in Chloroform	Soluble	[6]
in Dioxane	Soluble (0.5 g/5mL)	[7] [8]

Experimental Protocols

Accurate determination of the physical properties of **4-Chloro-2-nitrophenol** is essential for its characterization and use. The following sections detail standardized experimental methodologies for measuring its melting point and solubility.

Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range. The following protocol is a general method for determining the melting point of **4-Chloro-2-nitrophenol** using a capillary melting point apparatus.

Materials:

- **4-Chloro-2-nitrophenol**, purified sample
- Capillary tubes (sealed at one end)
- Melting point apparatus (e.g., Mel-Temp or similar)

- Mortar and pestle
- Spatula

Procedure:

- Sample Preparation: A small amount of dry **4-Chloro-2-nitrophenol** is placed in a mortar and finely powdered using a pestle.
- Capillary Tube Packing: The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the powder into the sealed end. A sample height of 2-3 mm is sufficient.
- Apparatus Setup: The packed capillary tube is placed into the heating block of the melting point apparatus.
- Rapid Determination (Optional): A preliminary rapid heating is performed to get an approximate melting range.
- Accurate Determination: A fresh sample is heated at a slow rate (1-2 °C per minute) starting from a temperature approximately 10-15 °C below the approximate melting point.
- Observation: The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire sample becomes a clear liquid (completion of melting) are recorded. This range is the melting point of the sample. A narrow melting range (e.g., 0.5-1 °C) is indicative of high purity.

Solubility Determination

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent to form a homogeneous solution. The solubility of **4-Chloro-2-nitrophenol** can be determined qualitatively and quantitatively.

Qualitative Solubility Protocol:

Materials:

- **4-Chloro-2-nitrophenol**

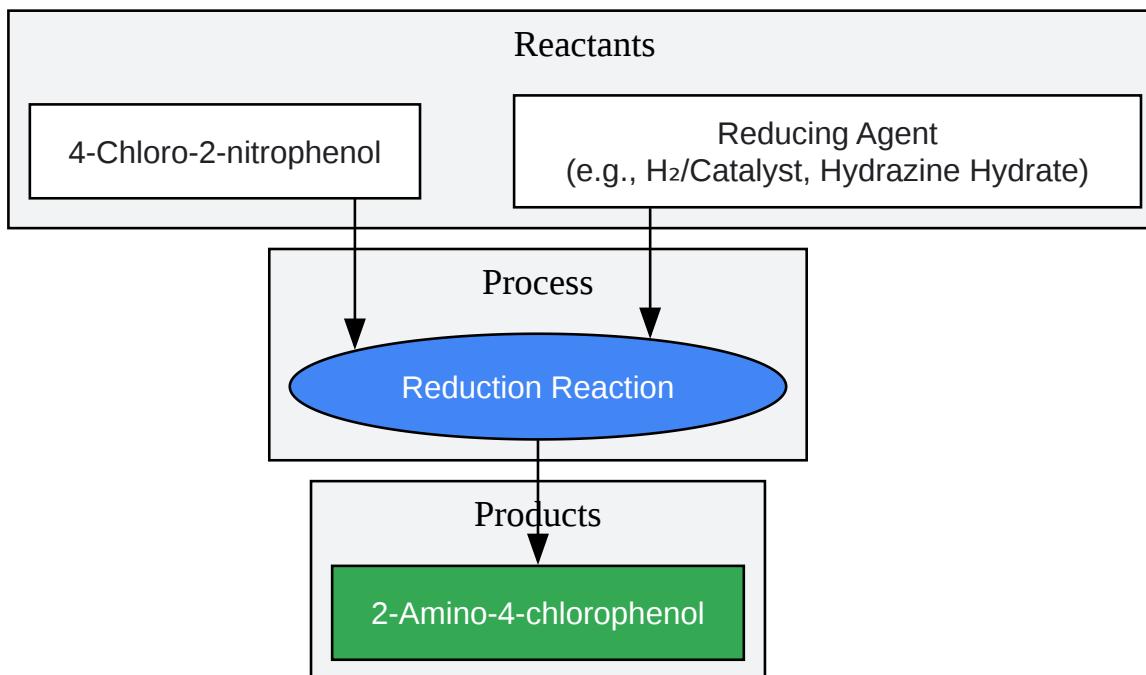
- Test tubes and rack
- Graduated cylinders or pipettes
- Spatula
- Vortex mixer (optional)
- Solvents: Deionized water, Ethanol, Acetone, Chloroform, Dioxane

Procedure:

- Sample Preparation: A small, accurately weighed amount of **4-Chloro-2-nitrophenol** (e.g., 10 mg) is placed into a series of test tubes.
- Solvent Addition: A known volume of a solvent (e.g., 1 mL) is added to each test tube.
- Mixing: The test tubes are agitated vigorously (e.g., using a vortex mixer) for a set period (e.g., 1-2 minutes).
- Observation: The mixture is visually inspected for the presence of undissolved solid.
 - Soluble: No solid particles are visible.
 - Slightly Soluble: A small amount of solid has visibly dissolved, but some remains.
 - Insoluble: The solid appears to be undissolved.
- Incremental Solvent Addition: If the substance is insoluble, the temperature can be raised to observe any change in solubility. For quantitative assessment, small, measured increments of the solvent can be added until the solid completely dissolves.

Synthetic Pathway Visualization

4-Chloro-2-nitrophenol is a key intermediate in the synthesis of other valuable chemical compounds. One such important transformation is its reduction to 2-amino-4-chlorophenol, a compound used in the manufacturing of dyes and pharmaceuticals.^[9] The logical workflow for this chemical synthesis is depicted below.

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Caption: Synthetic pathway of 2-amino-4-chlorophenol from **4-Chloro-2-nitrophenol**.

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